

Comprehensive Safety Protocol for Handling Meiqx

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Meiqx

Cat. No.: B10823124

[Get Quote](#)


This document provides essential safety and logistical information for the handling and disposal of **Meiqx** (2-Amino-3,8-dimethylimidazo[4,5-f]quinoxaline), a potent, solid compound. All personnel must review and understand these procedures before working with this substance.

Meiqx is a mutagenic and carcinogenic compound, classified as possibly carcinogenic to humans (Group 2B) by the International Agency for Research on Cancer (IARC).[1] It is harmful if swallowed and very toxic to aquatic life.[2] Due to its hazardous nature as a fine powder, there is a significant risk of inhalation and dermal exposure during handling.[3][4]


Hazard Identification and Risk Assessment

A thorough risk assessment must be conducted before any new procedure involving **Meiqx**. The primary risks are associated with handling the powdered form, which can easily become airborne.[3]


Table 1: **Meiqx** Hazard Summary | Hazard Category | GHS Pictogram | Hazard Statement | Prevention Measures | | --- | --- | --- | --- | | Acute Toxicity, Oral |

 alt text

| H302: Harmful if swallowed[2] | Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[2] | | Carcinogenicity |

 alt text

| Suspected of causing cancer[1][5] | Obtain special instructions before use. Use personal protective equipment as required. | | Hazardous to the Aquatic Environment, Chronic |

 alt text

| H410: Very toxic to aquatic life with long lasting effects[2] | Avoid release to the environment. [2] Collect spillage. |

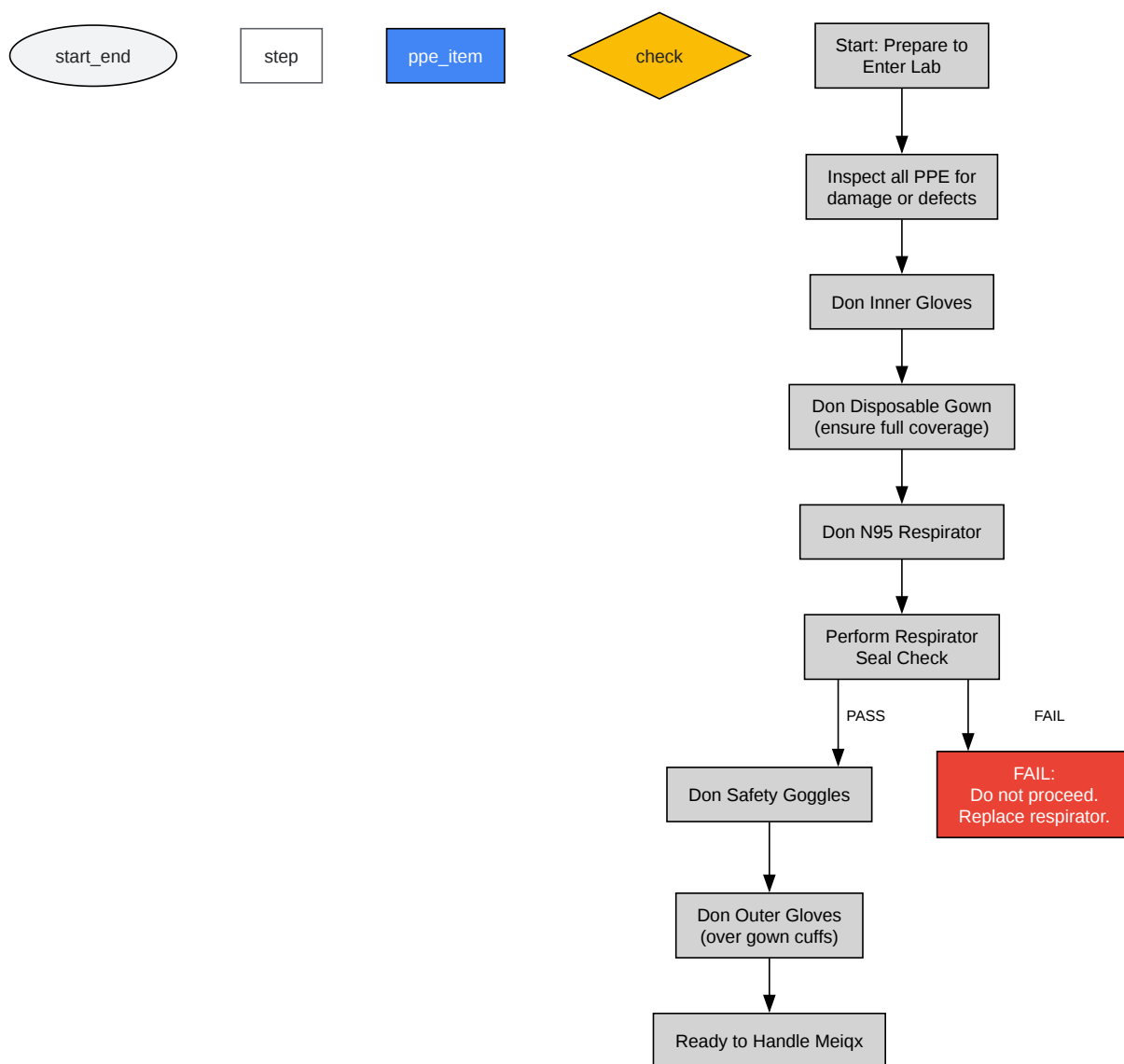
Personal Protective Equipment (PPE)

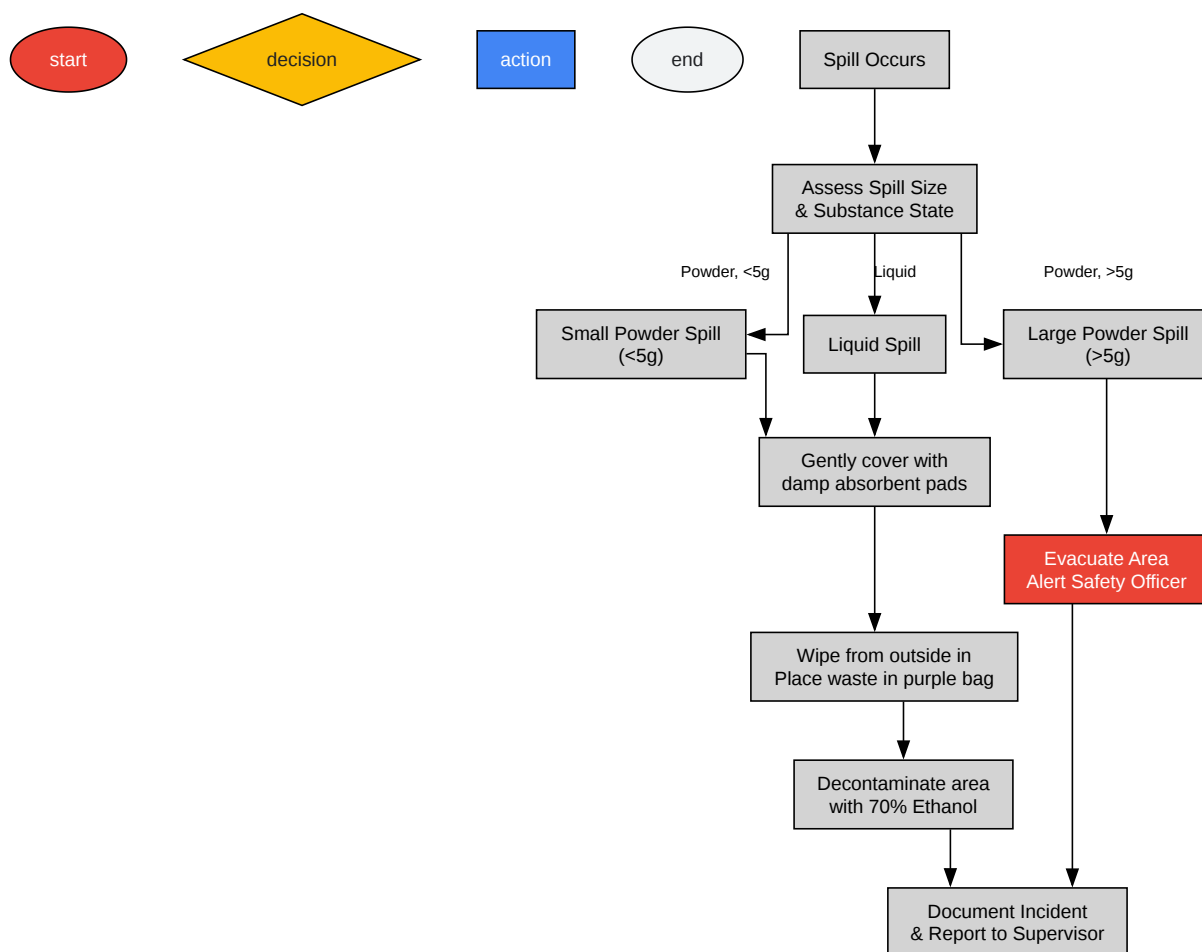
The use of appropriate PPE is the final barrier against exposure and is mandatory for all **Meiqx** handling procedures.[6] The level of PPE required depends on the specific task and the potential for exposure.

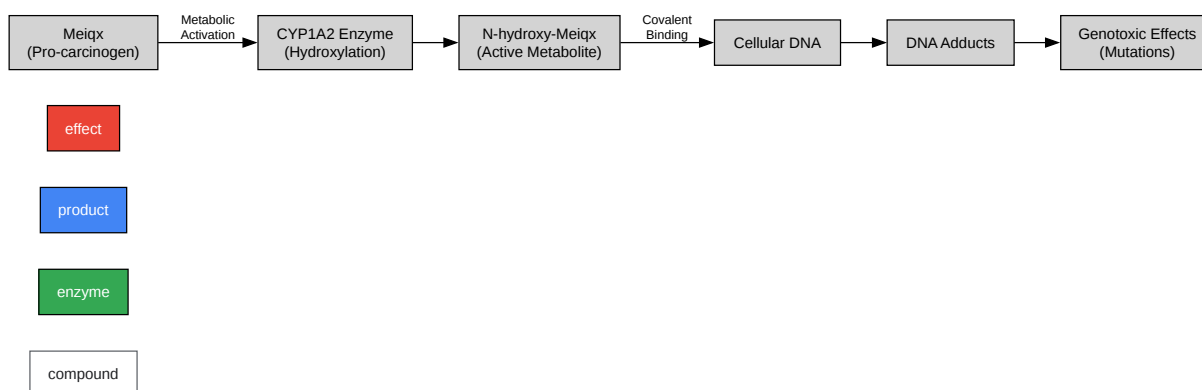
Table 2: Required PPE for **Meiqx** Handling Tasks

Task	Minimum Required PPE
Weighing & Aliquoting (Powder)	Double Nitrile Gloves (ASTM D6978 rated), Disposable Gown (Poly-coated, solid front), N95 Respirator (or higher), Safety Goggles with Side Shields
Solubilization	Double Nitrile Gloves, Disposable Gown, Safety Goggles
Administering to Cell Culture (in Biosafety Cabinet)	Nitrile Gloves, Lab Coat

| Waste Disposal | Double Nitrile Gloves, Disposable Gown, Safety Goggles |







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. inchem.org [inchem.org]
- 2. MelQx|77500-04-0|MSDS [dcchemicals.com]
- 3. ilcdover.com [ilcdover.com]
- 4. agnopharma.com [agnopharma.com]
- 5. Meiqx | C₁₁H₁₁N₅ | CID 62275 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. pppmag.com [pppmag.com]

- To cite this document: BenchChem. [Comprehensive Safety Protocol for Handling Meiqx]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10823124#personal-protective-equipment-for-handling-meiqx]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com